

Application Note: Therapeutic Drug Monitoring of Ribociclib Using a Deuterated Internal Standard

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Compound of Interest

Compound Name: *Ribociclib D6*

Cat. No.: *B592701*

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Introduction

Ribociclib (Kisqali®) is a selective inhibitor of cyclin-dependent kinase 4 and 6 (CDK4/6) approved for the treatment of certain types of breast cancer.[1][2] Therapeutic Drug Monitoring (TDM) of ribociclib is a valuable tool for optimizing treatment outcomes by ensuring adequate drug exposure while minimizing toxicity.[3][4][5] This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of ribociclib in human plasma, utilizing Ribociclib-D6 as a stable isotope-labeled internal standard (IS).[3][6][7] The use of a stable isotope-labeled internal standard like Ribociclib-D6 is crucial for accurate and precise quantification, as it co-elutes with the analyte and compensates for variations in sample preparation and matrix effects.[7]

Principle

This method involves the extraction of ribociclib and its deuterated internal standard, Ribociclib-D6, from human plasma via protein precipitation.[8] The separated analytes are then detected and quantified using a triple quadrupole mass spectrometer operating in the positive ion mode with multiple reaction monitoring (MRM).[8][9]

Materials and Reagents

- Ribociclib analytical standard
- Ribociclib-D6 (Internal Standard)[2][3][7]
- LC-MS/MS grade methanol[10]
- LC-MS/MS grade acetonitrile[10]
- Ammonium formate[6]
- Formic acid
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Ultrapure water

Equipment

- Liquid chromatograph (LC) system
- Triple quadrupole mass spectrometer (MS/MS) with an electrospray ionization (ESI) source[8]
- Analytical column (e.g., C18, 50 x 4.6 mm, 3µm)[9]
- Microcentrifuge
- Vortex mixer
- Precision pipettes

Detailed Experimental Protocol

Preparation of Stock and Working Solutions

- Ribociclib Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of ribociclib in 10 mL of dimethyl sulfoxide (DMSO) or methanol.[10]

- Ribociclib-D6 Internal Standard (IS) Stock Solution (1 mg/mL): Prepare in the same manner as the ribociclib stock solution.
- Ribociclib Working Solutions: Prepare a series of working solutions by serially diluting the stock solution with methanol or a suitable solvent to create calibration curve standards and quality control (QC) samples.[10]
- Internal Standard Working Solution: Dilute the Ribociclib-D6 stock solution with methanol to a final concentration (e.g., 30 ng/mL).[6]

Sample Preparation (Protein Precipitation)

- Label microcentrifuge tubes for calibrators, QCs, and unknown samples.
- Pipette 50 μ L of plasma into the appropriately labeled tubes.[8]
- Add 50 μ L of the Ribociclib-D6 internal standard working solution to each tube (except for blank matrix samples).[6]
- For protein precipitation, add 150 μ L of methanol containing the internal standard to the plasma samples.[3]
- Vortex each tube for 10 seconds.[8]
- Centrifuge the samples at high speed (e.g., 17,110 x g) for 10 minutes at 4°C to pellet the precipitated proteins.[8]
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject a small volume (e.g., 4 μ L) of the supernatant into the LC-MS/MS system for analysis.
[8]

LC-MS/MS Conditions

Liquid Chromatography

- Column: C18 (e.g., 50 x 4.6 mm, 3 μ m)[9]
- Mobile Phase A: 5 mM Ammonium Formate in water[6]

- Mobile Phase B: Acetonitrile[6]
- Gradient: A suitable gradient to ensure separation of ribociclib from matrix components.
- Flow Rate: 0.6 mL/min[6]
- Column Temperature: Ambient or controlled (e.g., 40°C)
- Injection Volume: 4 µL[8]

Mass Spectrometry

- Ionization Mode: Electrospray Ionization (ESI), Positive[8]
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Ribociclib: m/z 435.2 → 252.1[9]
 - Ribociclib-D6: m/z 441.2 → 252.1[9]

Data Analysis

- Integrate the peak areas for both ribociclib and Ribociclib-D6.
- Calculate the peak area ratio (Ribociclib/Ribociclib-D6).
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards.
- Determine the concentration of ribociclib in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Quantitative Data Summary

The following tables summarize the performance characteristics of LC-MS/MS methods for ribociclib quantification using a deuterated internal standard.

Table 1: Linearity and Sensitivity

Parameter	Value	Reference
Linearity Range	62.5–10000 ng/mL (plasma)	[9]
0.1–100 ng/mL (Ringer's solution)	[9]	
50.00–10000.00 pg/mL	[6]	
120–6000 ng/mL	[3]	
Correlation Coefficient (r^2)	≥ 0.998	[6]
Lower Limit of Quantification (LLOQ)	62.5 ng/mL (plasma)	[9]
0.1 ng/mL (Ringer's solution)	[9]	
50.0 pg/mL	[6]	
Limit of Detection (LOD)	6.9 ng/mL (plasma)	[9]
0.05 ng/mL (Ringer's solution)	[9]	

Table 2: Precision and Accuracy

Quality Control Level	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (% Bias)	Reference
Low, Medium, High	$\leq 10.6\%$	$\leq 1.07\%$	100-103%	[11]
Low, Medium, High	1.2% - 8.2%	0.6% - 7.5%	94.7% - 107%	
Low, Medium, High	-5.67% to 5.46%	-0.31% to 3.16%	Not explicitly stated	

Visualizations

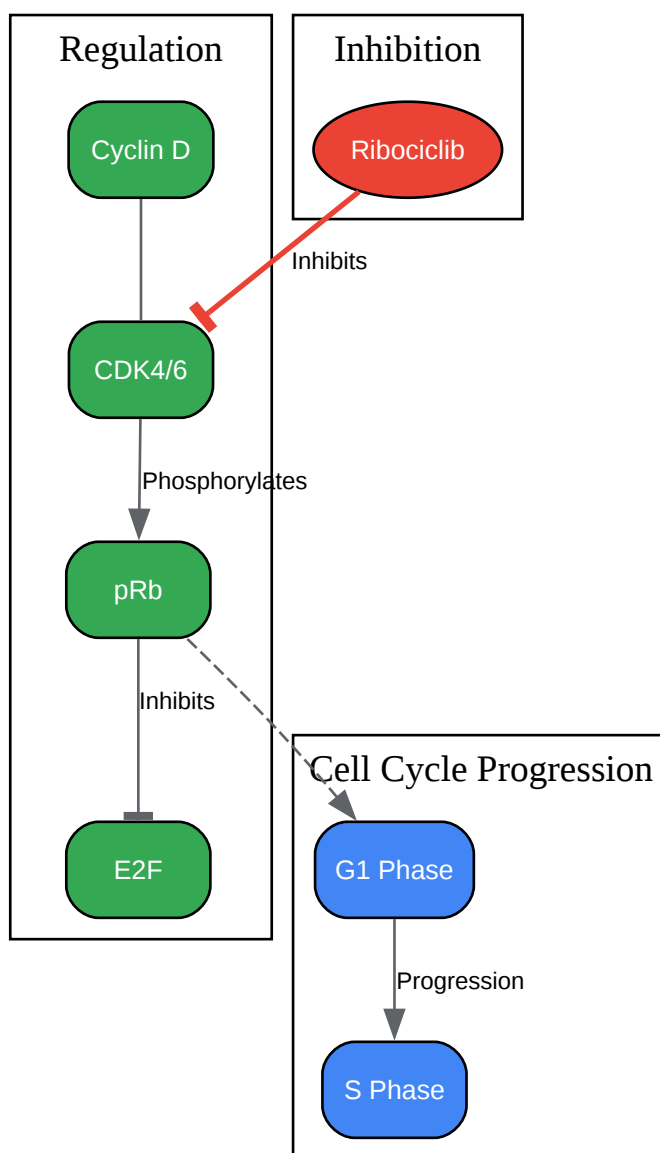
Ribociclib TDM Experimental Workflow



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Caption: Workflow for Ribociclib TDM using LC-MS/MS.

Ribociclib Mechanism of Action



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